

Environmental Fate and Degradation of Disparlure: A Technical Guide

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Compound of Interest

Compound Name: *Disparlure*

Cat. No.: *B1670770*

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Introduction

Disparlure, the synthetic sex pheromone of the gypsy moth (*Lymantria dispar*), is a critical tool in integrated pest management programs for monitoring and controlling this invasive species. Its chemical designation is *cis*-7,8-epoxy-2-methyloctadecane. Understanding the environmental fate and degradation of this semiochemical is paramount for assessing its environmental impact and optimizing its efficacy in pest control strategies. This technical guide provides a comprehensive overview of the current knowledge on the abiotic and biotic degradation pathways of **Disparlure**, supported by available data, experimental protocols, and visual representations of the degradation processes.

Chemical and Physical Properties

A thorough understanding of the environmental behavior of **Disparlure** begins with its fundamental chemical and physical properties. These properties influence its partitioning in the environment, bioavailability, and susceptibility to various degradation mechanisms.

Property	Value	Reference
Molecular Formula	C ₁₉ H ₃₈ O	
Molecular Weight	282.5 g/mol	
Log P (Octanol-Water Partition Coefficient)	9.15 (n-heptane/water)	[1]
Water Solubility	Estimated at 0.0019 to 0.0028 mg/L	[2]
Vapor Pressure	Not available	
Henry's Law Constant	Not available	

Note: Experimental data for some properties are limited, and estimated values are often used in environmental models.[2]

Abiotic Degradation

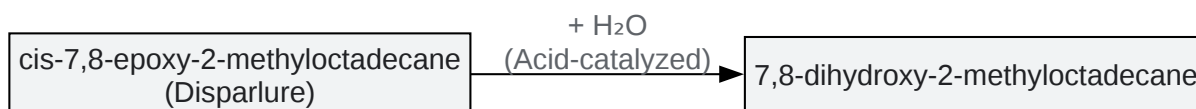
Abiotic degradation processes, including hydrolysis and photolysis, are key pathways for the transformation of **Disparlure** in the environment. These reactions are influenced by factors such as pH, temperature, and the presence of light.

Hydrolysis

Hydrolysis involves the cleavage of chemical bonds by the addition of water. In the case of **Disparlure**, the epoxide ring is susceptible to acid-catalyzed hydrolysis, leading to the formation of a diol.

Degradation Pathway:

The primary product of **Disparlure** hydrolysis is expected to be 7,8-dihydroxy-2-methyloctadecane. The reaction is catalyzed by acidic conditions.



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Figure 1: Hydrolysis of **Disparlure** to its corresponding diol.

Quantitative Data:

Specific experimental data on the hydrolysis rate constant and half-life of **Disparlure** in aquatic environments are not readily available in the reviewed literature. However, a risk assessment by the Forest Service estimated a hydrolysis half-life at pH 7 of 187.8 days, though it was noted that this estimation might not include the neutral hydrolysis rate constant, which can be significant for some epoxides.[3]

Photolysis

Photolysis is the degradation of a molecule by light. Pheromones, when exposed to sunlight, can undergo photochemical reactions that alter their structure and render them inactive. High temperatures and sunlight are known to cause the breakdown of pheromones.[4][5]

Degradation Pathway:

The specific photolytic degradation products of **Disparlure** in the environment have not been extensively characterized. However, a simple reaction with a weak acid and potassium permanganate, which can mimic oxidative degradation processes, yields undecanoic acid and 6-methyl-heptanoic acid.[6]



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Figure 2: Potential oxidative degradation pathway of **Disparlure**.

Quantitative Data:

Quantitative data such as the quantum yield and photolysis half-life of **Disparlure** under environmental conditions are not available in the reviewed literature. A Forest Service report

using the EPI Suite™ model estimated an atmospheric photolysis half-life of 5.912 hours based on reaction with hydroxyl radicals.[3]

Biotic Degradation

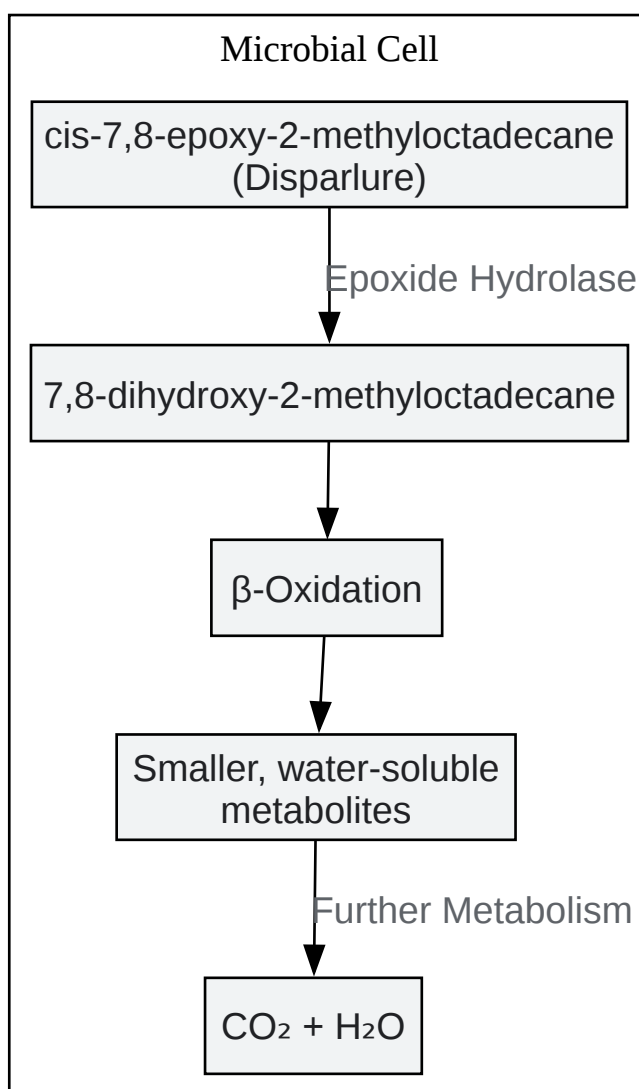
Biotic degradation, mediated by microorganisms and metabolic processes within organisms, is a crucial route for the environmental breakdown of organic compounds like **Disparlure**.

Microbial Degradation

Soil and aquatic microorganisms possess a vast array of enzymes capable of degrading complex organic molecules. While specific studies on the microbial degradation of **Disparlure** in environmental matrices are scarce, the general principles of epoxide and long-chain hydrocarbon degradation by microbes can be applied. Bacteria such as *Rhodococcus rhodochrous* and *Ochrobactrum anthropi* have been shown to degrade epoxy resins.[2][7] The degradation of long-chain aliphatic compounds is a known microbial process in soil.[8]

Potential Degradation Pathway:

Microbial degradation of epoxides often proceeds via hydrolysis catalyzed by epoxide hydrolases, leading to the formation of diols. These diols can then be further metabolized through pathways such as β -oxidation.



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Figure 3: Postulated microbial degradation pathway of **Disparlure**.

Quantitative Data:

There is a lack of specific quantitative data on the microbial degradation rates (e.g., half-life in soil or water) of **Disparlure**.

Metabolism in Insects

The primary documented metabolic pathway for **Disparlure** occurs within the antennae of male gypsy moths. This rapid degradation is a crucial part of the signal termination process, allowing

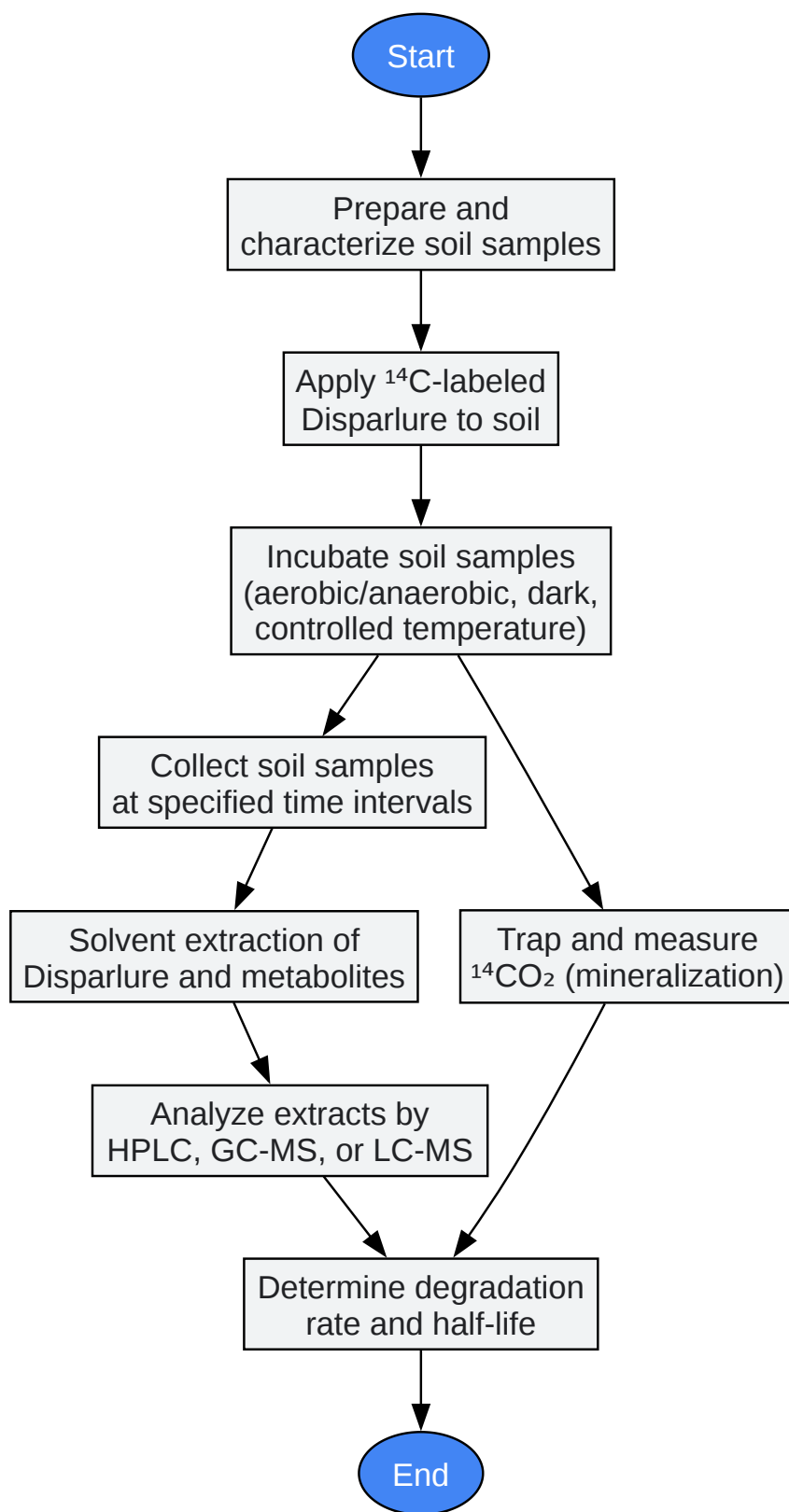
the moth to remain sensitive to changes in pheromone concentration. The main enzyme involved is an epoxide hydrolase, which converts **Disparlure** into its corresponding diol. This diol metabolite is behaviorally inactive.^[3]

Experimental Protocols

Detailed experimental protocols for studying the environmental fate of **Disparlure** are not widely published. However, standardized guidelines from organizations like the Organisation for Economic Co-operation and Development (OECD) provide a framework for conducting such studies.

Soil Biodegradation Study (based on OECD Guideline 307)

This protocol outlines a general approach for assessing the aerobic and anaerobic transformation of chemical substances in soil.



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